

Application Notes and Protocols for Assessing the Thermogenic Effects of GQ-16

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Compound of Interest

Compound Name: GQ-16

Cat. No.: B1672112

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Introduction

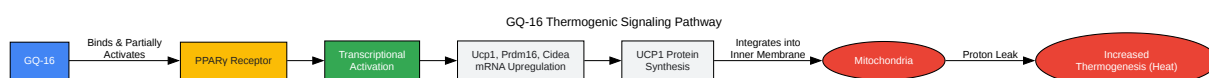
Thermogenesis, the process of heat production in organisms, is a critical component of energy homeostasis. It occurs primarily in specialized tissues, namely brown adipose tissue (BAT) and beige adipose tissue (inducible brown-like adipocytes within white adipose tissue, WAT). A key protein in this process is Uncoupling Protein 1 (UCP1), which dissipates the mitochondrial proton gradient to generate heat instead of ATP. Pharmacological activation of thermogenesis is a promising strategy for combating obesity and related metabolic disorders.

GQ-16 is a thiazolidinedione (TZD)-derived partial agonist of Peroxisome Proliferator-Activated Receptor gamma (PPAR γ).^{[1][2][3]} Unlike full PPAR γ agonists which are associated with weight gain, **GQ-16** has been shown to reduce weight gain, decrease visceral adiposity, and induce the expression of thermogenic genes, such as Ucp1, in both BAT and WAT in obese mice.^{[1][3][4][5]} This suggests that **GQ-16** promotes the "browning" of white fat and enhances BAT activity, thereby increasing energy expenditure.^{[1][3]}

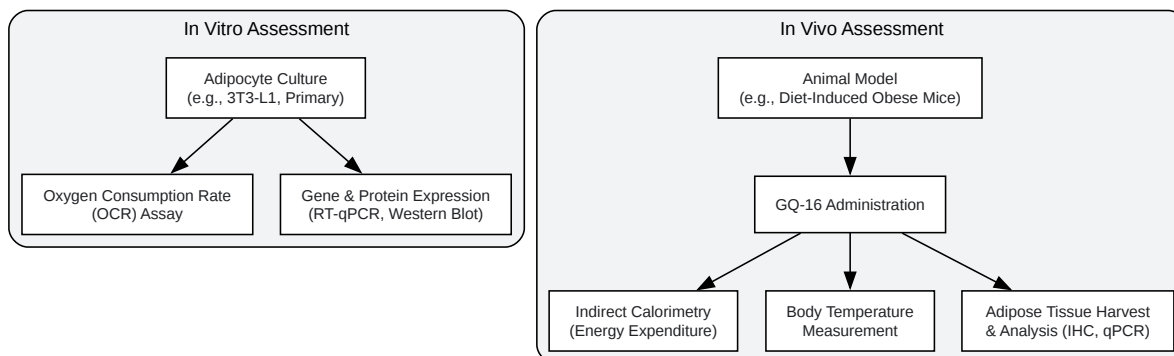
These application notes provide a comprehensive set of protocols for researchers to assess the thermogenic effects of **GQ-16**, from initial in vitro cell-based assays to in vivo physiological measurements in animal models.

Proposed Signaling Pathway for GQ-16 Induced Thermogenesis

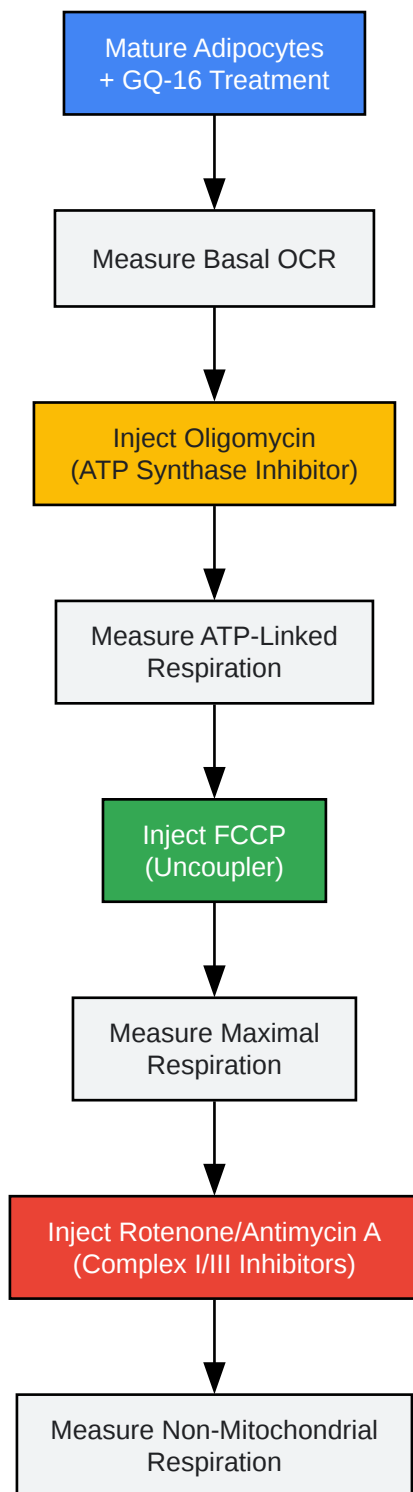
GQ-16, as a partial PPAR γ agonist, binds to and moderately activates the PPAR γ receptor. This activation, likely in concert with other co-factors, initiates a transcriptional program that upregulates key thermogenic genes, including Ucp1 and Prdm16. The resulting increase in UCP1 protein in the mitochondrial inner membrane of adipocytes leads to uncoupled respiration, dissipating energy as heat.

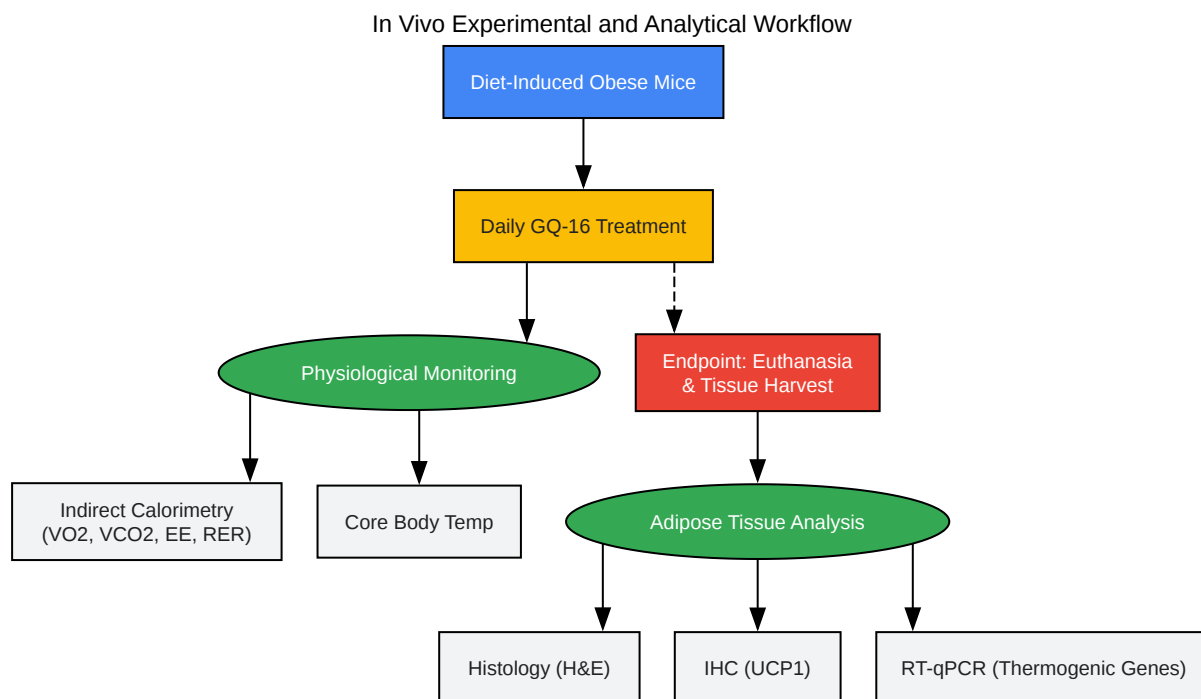


Overall Experimental Workflow for GQ-16 Assessment



Workflow for Seahorse Mito Stress Test





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References

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